A Comprehensive Technical Guide to 5-Hydroxycaproic Acid: From Discovery to Modern Applications

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Compound of Interest

Compound Name:	*5-Hydroxyhexanoic acid*
CAS No.:	*44843-89-2*
Cat. No.:	*B1208773*

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Abstract

5-Hydroxycaproic acid, also known as **5-hydroxyhexanoic acid**, is a fascinating (ω-1)-hydroxy fatty acid that has journeyed from relative obscurity to a molecule of significant interest in metabolic research and as a potential biochemical precursor.[1] This technical guide provides an in-depth exploration of its history, from its initial discovery to the evolution of its synthetic methodologies. We will delve into its physicochemical properties, spectroscopic characterization, natural occurrences, and known biological roles. This document is intended for researchers, scientists, and professionals in drug development, offering a comprehensive resource that bridges historical context with contemporary applications and future directions.

The Scientific Unveiling of a Hydroxy Fatty Acid

The study of hydroxy fatty acids, a class of compounds characterized by the presence of both a hydroxyl and a carboxyl functional group, has been a rich field of chemical inquiry for over a century.[2] These molecules often serve as crucial intermediates in metabolic pathways and as building blocks for complex lipids and signaling molecules.

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Initial Identification and Characterization

While the precise first synthesis of 5-hydroxycaproic acid is not prominently documented in easily accessible historical literature, its identification has been closely linked to the study of metabolic pathways. It was recognized as a human urinary metabolite, particularly in contexts of altered fatty acid oxidation.[3] Early research identified it as a product of (ω-1) hydroxylation, a key process in the metabolism of medium-chain fatty acids.[3] This discovery was pivotal, as it placed 5-hydroxycaproic acid within the broader map of human biochemistry and hinted at its role as a potential biomarker for certain metabolic states.[3][4]

The chiral nature of the molecule, with a stereocenter at the C-5 position, was also an early and critical observation. The naturally occurring enantiomer is primarily (5R)-**5-hydroxyhexanoic acid**.[5][6] This stereospecificity is a common feature of biologically relevant molecules and underscores the importance of enzymatic control in its biosynthesis.

Evolution of Synthetic Strategies

The demand for pure samples of 5-hydroxycaproic acid for research and potential applications has driven the development of various synthetic routes. These methods have evolved from classical, multi-step syntheses to more elegant and efficient modern approaches.

Classical Synthetic Approaches

Historically, the synthesis of ω-hydroxy acids often involved the reduction of corresponding keto acids or the hydrolysis of lactones. For 5-hydroxycaproic acid, a plausible classical approach would involve:

- Preparation of a 5-ketohexanoic acid derivative: This could be achieved through various methods, such as the acylation of a suitable enamine.
- Reduction of the ketone: The keto group would then be reduced to a secondary alcohol using a reducing agent like sodium borohydride.
- Hydrolysis: If the synthesis was performed on an ester derivative, a final hydrolysis step would be required to yield the free carboxylic acid.

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These classical methods, while effective, often required harsh conditions and multiple purification steps, limiting their efficiency for large-scale production.

Modern Synthetic Methodologies

Contemporary organic synthesis offers more refined and sustainable routes to 5-hydroxycaproic acid and its derivatives.

Biocatalysis: A significant advancement has been the use of enzymes and whole-cell systems. For instance, engineered microorganisms can be used to produce hydroxy fatty acids from renewable feedstocks.[7][8] While much of the research in this area has focused on ω-hydroxy acids like 6-hydroxyhexanoic acid, the principles are transferable.[7][8] Biocatalytic routes offer high selectivity and operate under mild, environmentally friendly conditions.[9]

Catalytic Oxidation: Another modern approach involves the selective oxidation of diols or the Baeyer-Villiger oxidation of cyclic ketones. For example, a patented process describes the synthesis of 6-hydroxycaproic acid from cyclohexanone using hydrogen peroxide and a zeolite catalyst, a method that minimizes hazardous reagents.[10] Similar principles could be adapted for the synthesis of 5-hydroxycaproic acid from appropriate precursors.

Representative Modern Synthetic Protocol: Baeyer-Villiger Oxidation Approach

This protocol outlines a conceptual modern synthesis of a related hydroxy acid, 6-hydroxycaproic acid, which illustrates the principles that could be adapted for 5-hydroxycaproic acid. This method is advantageous due to its use of relatively safe reagents and high potential yield.[10]

Objective: To synthesize 6-hydroxycaproic acid from cyclohexanone.

Materials:

- Cyclohexanone (10 mmol)
- Beta zeolite catalyst (0.1 g)
- 30% Hydrogen peroxide (12 mmol)

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- Acetic acid (0.1 mmol)
- Deionized water (6 g)
- Acetonitrile
- t-Butyl alcohol

Procedure:

- To a glass reaction vessel equipped with a magnetic stirrer, add cyclohexanone, beta zeolite, 30% hydrogen peroxide, acetic acid, and water.
- Heat the mixture to 70°C and stir for 1 hour.
- Cool the reaction mixture to room temperature.
- Filter the mixture to remove the insoluble zeolite catalyst.
- To the filtrate, add acetonitrile and t-butyl alcohol to create a single phase.
- Analyze the product mixture by High-Performance Liquid Chromatography (HPLC) to determine the yield of 6-hydroxycaproic acid.[10]

Rationale: This method exemplifies a "green chemistry" approach. The zeolite acts as a recyclable, solid acid catalyst, and hydrogen peroxide is a relatively clean oxidant, with water as its primary byproduct. The small amount of acetic acid acts as a co-catalyst to facilitate the formation of a peroxy acid in situ, which is the active oxidizing agent in the Baeyer-Villiger reaction.[10]

Physicochemical and Spectroscopic Characterization

Accurate characterization is fundamental to confirming the identity and purity of a synthesized or isolated compound.

Key Physicochemical Properties

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The properties of 5-hydroxycaproic acid are summarized in the table below.

Property	Value	Source
Molecular Formula	$C_6H_{12}O_3$	[1]
Molecular Weight	132.16 g/mol	[1]
IUPAC Name	5-hydroxyhexanoic acid	[1]
CAS Number	44843-89-2	[11]
Physical State	Solid	[1]
Boiling Point	263.1°C at 760 mmHg	[11]
Flash Point	127.2°C	[11]
Density	1.1 g/cm³	[11]
Water Solubility	128 g/L (Predicted)	[4][12]
logP	0.32 (Predicted)	[4][12]

Spectroscopic Fingerprinting

Spectroscopic methods provide a detailed picture of the molecular structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H NMR is a powerful tool for structural elucidation. For 5-hydroxycaproic acid, the proton spectrum would exhibit characteristic signals:

- A doublet for the methyl protons (C6) adjacent to the chiral center.
- A multiplet for the proton on the chiral carbon (C5) bearing the hydroxyl group.
- A series of multiplets for the methylene protons (C2, C3, C4).
- A triplet for the methylene protons (C2) adjacent to the carboxyl group.
- Broad signals for the hydroxyl and carboxylic acid protons, which are exchangeable.[13][14]

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^{13}C NMR would show six distinct signals corresponding to the six carbon atoms in the molecule, with their chemical shifts indicating their chemical environment (e.g., carboxyl, hydroxyl-bearing, and aliphatic carbons).[15]

Mass Spectrometry (MS): Mass spectrometry provides information about the molecular weight and fragmentation pattern. For 5-hydroxycaproic acid, the monoisotopic mass is 132.07864425 Da.[4] In electrospray ionization (ESI) in negative mode, the $[M-H]^-$ ion would be observed at m/z 131.0708.[16]

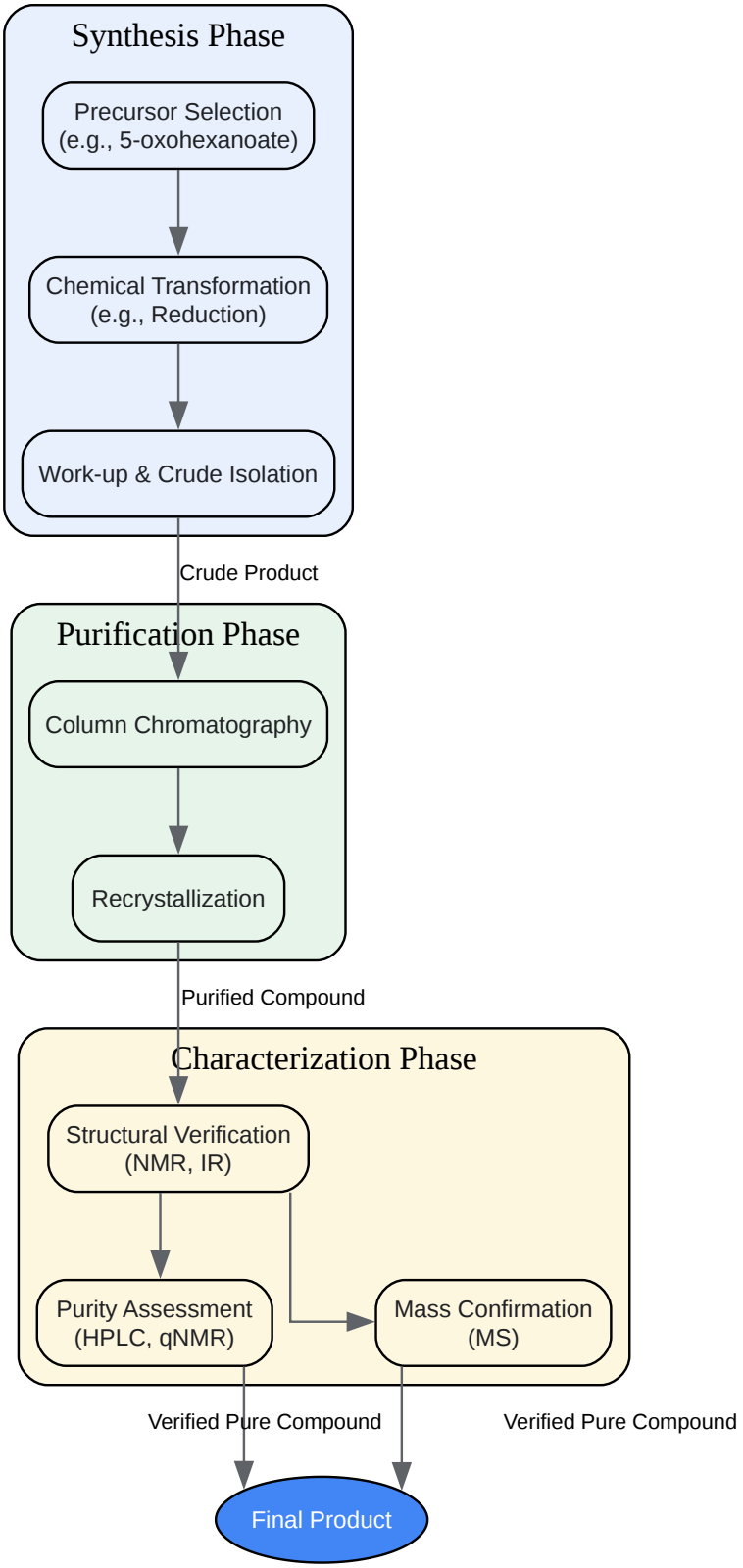
Infrared (IR) Spectroscopy: The IR spectrum would show characteristic absorption bands:

- A broad O-H stretch from the carboxylic acid group (around 3000 cm^{-1}).
- A sharp C=O stretch from the carboxylic acid group (around 1710 cm^{-1}).
- A broad O-H stretch from the alcohol group (around 3300 cm^{-1}).
- C-H stretching and bending vibrations for the aliphatic chain.[15]

Standard Analytical Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of 5-hydroxycaproic acid.

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Caption: Workflow for Synthesis and Characterization.

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Natural Occurrence and Biological Significance

5-Hydroxycaproic acid is not just a laboratory curiosity; it is a naturally occurring molecule with defined biological roles.[6]

Identification in Natural Systems

This hydroxy fatty acid has been identified as a constituent of bacterial polyhydroxyalkanoates (PHAs).[3] PHAs are biopolyesters produced by various microorganisms as a form of energy storage. The incorporation of monomers like 5-hydroxyhexanoate influences the physical properties of the resulting biopolymer.

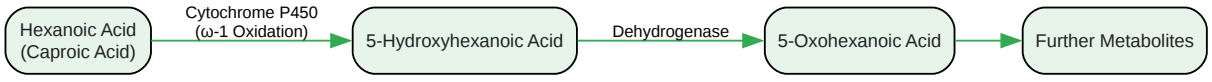
It is also recognized as a human metabolite, particularly in relation to fatty acid metabolism.[3] Elevated levels can be detected in urine in certain metabolic conditions, such as non-ketotic dicarboxylic aciduria or during medium-chain triglyceride (MCT) feeding, making it a useful biomarker.[3]

Biosynthetic Pathways

In humans, 5-hydroxycaproic acid is formed through the (ω-1) oxidation of hexanoic acid (caproic acid). This process is part of a minor pathway for fatty acid degradation that becomes more active when the primary β-oxidation pathway is overwhelmed or impaired.[3]

The general pathway involves:

- ω-1 Hydroxylation: A cytochrome P450 enzyme introduces a hydroxyl group at the carbon atom adjacent to the terminal methyl group (the ω-1 position) of a fatty acid.
- Further Oxidation: The newly formed secondary alcohol can be further oxidized to a ketone and subsequently metabolized.



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Caption: Simplified (ω-1) Oxidation Pathway.

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Known Biological Activities and Potential Roles

While extensive pharmacological studies on 5-hydroxycaproic acid are limited, related hydroxy fatty acids have shown a range of biological activities, from anti-inflammatory and antimicrobial effects to roles in cell signaling.[17][18][19] A structurally related amino acid, 2-amino-**5-hydroxyhexanoic acid**, isolated from Crotalaria juncea, has demonstrated antidyslipidemic and antioxidant properties in preclinical studies.[20] This suggests that the C6 hydroxy acid scaffold may be a promising starting point for the development of new therapeutic agents.

Conclusion and Future Directions

The scientific story of 5-hydroxycaproic acid is one of gradual revelation. From its initial identification as a minor metabolite, it has emerged as a molecule with relevance in microbiology, human physiology, and potentially, pharmacology. The development of greener, more efficient synthetic routes will be crucial for enabling further research into its biological functions and applications.[7][8]

Future research should focus on:

- Elucidating its role in cellular signaling: Does it act on specific receptors or modulate enzyme activity?
- Exploring its therapeutic potential: Could it or its derivatives be developed into drugs for metabolic disorders or inflammatory conditions?
- Expanding its use in biomaterials: Can it be used as a monomer to create novel bioplastics with tailored properties?

The journey of 5-hydroxycaproic acid from a metabolic byproduct to a molecule of interest is a testament to the ongoing process of scientific discovery. Its continued study promises to yield further insights into the intricate world of biochemistry and may unlock new opportunities for innovation in medicine and materials science.

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